

# Technical Guide: Physicochemical Properties and Application of L-(+)-Ampicillin-d5

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## Compound of Interest

Compound Name: L-(+)-Ampicillin-d5

Cat. No.: B15556349

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This document provides a detailed overview of the stable isotope-labeled compound, **L-(+)-Ampicillin-d5**. It includes its core physicochemical properties, a representative experimental application, and a workflow diagram for its use as an internal standard in quantitative analysis.

## Introduction

**L-(+)-Ampicillin-d5** is a deuterated form of Ampicillin, a broad-spectrum  $\beta$ -lactam antibiotic. In this molecule, five hydrogen atoms on the phenyl group have been replaced with deuterium (d5). This isotopic labeling makes it an ideal internal standard for the quantification of ampicillin in biological samples using mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> Its use is critical for correcting for analyte loss during sample preparation and for variations in instrument response, thereby ensuring the accuracy and precision of analytical results.

## Physicochemical Data

The key chemical properties of **L-(+)-Ampicillin-d5** are summarized below. The molecular weight is derived from its chemical formula and the atomic weights of its constituent elements.

Property	Value	Source
Chemical Name	(2S,5R,6R)-6-[[2-amino-2-(2,3,4,5,6-pentadeuteriophenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	[2]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> D <sub>5</sub> N <sub>3</sub> O <sub>4</sub> S	[3][4][5]
Molecular Weight	354.44 g/mol	
Unlabeled CAS	69-53-4	

## Experimental Protocols

The following is a representative, generalized protocol for the use of **L-(+)-Ampicillin-d5** as an internal standard for quantifying ampicillin in plasma samples via LC-MS. Note: This is a template and should be adapted and validated for specific experimental conditions.

3.1 Objective: To determine the concentration of ampicillin in human plasma.

3.2 Materials:

- Plasma samples
- **L-(+)-Ampicillin-d5** (Internal Standard, IS) stock solution (e.g., 1 mg/mL in methanol)
- Ampicillin analytical standard
- Acetonitrile (ACN)
- Formic Acid (FA)
- Deionized Water
- Solid Phase Extraction (SPE) cartridges

### 3.3 Sample Preparation:

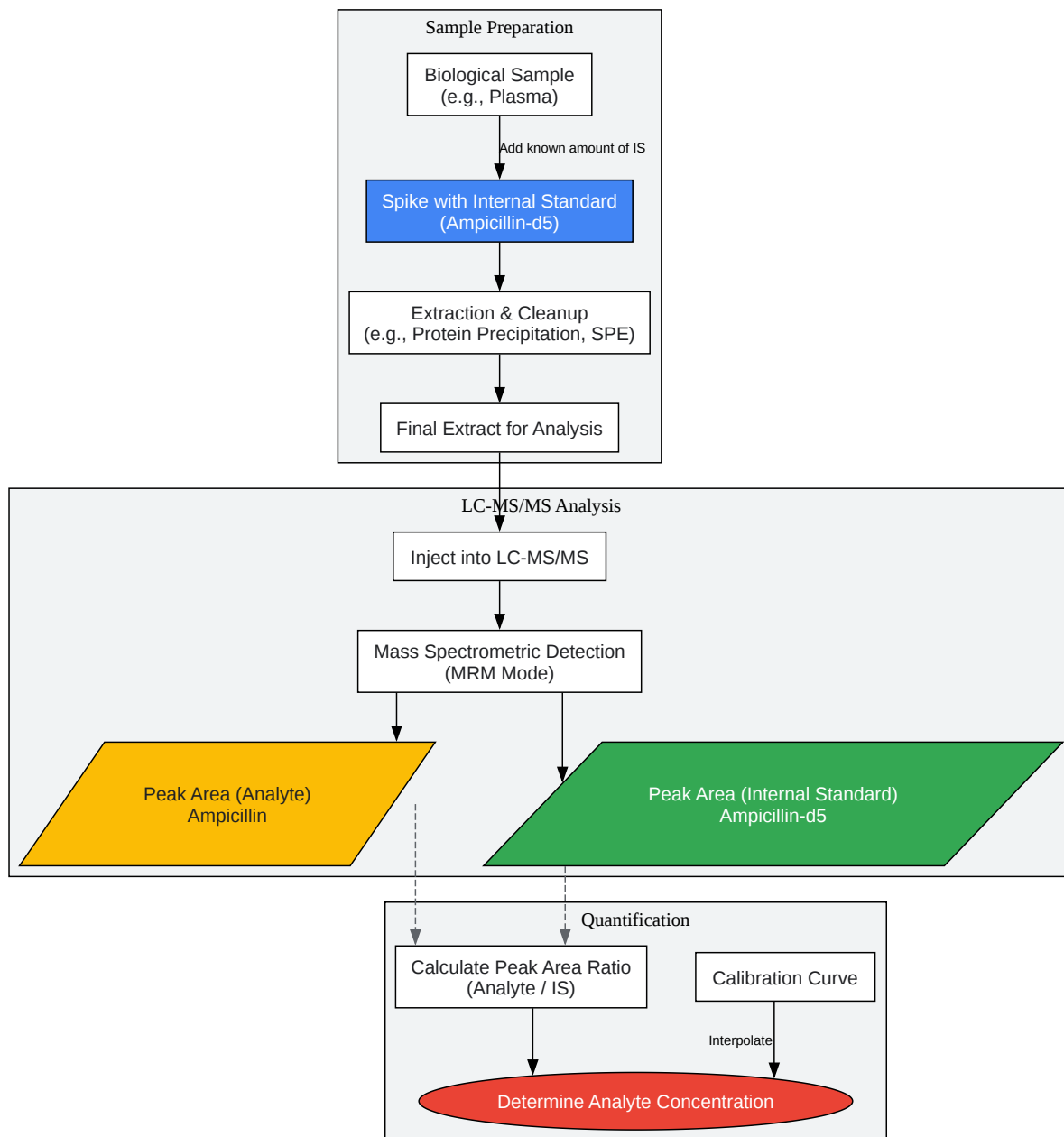
- Spiking: Thaw plasma samples. To a 100 µL aliquot of plasma, add 10 µL of **L-(+)-Ampicillin-d5** working solution (e.g., at 500 ng/mL) and vortex briefly.
- Protein Precipitation: Add 400 µL of cold acetonitrile to the spiked plasma sample. Vortex vigorously for 1 minute to precipitate proteins.
- Centrifugation: Centrifuge the samples at 12,000 x g for 10 minutes at 4°C.
- Extraction: Carefully collect the supernatant and load it onto a pre-conditioned SPE cartridge.
- Wash & Elute: Wash the cartridge to remove interferences, then elute the analyte and internal standard with an appropriate solvent (e.g., methanol).
- Drying & Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 µL of the mobile phase for LC-MS analysis.

### 3.4 LC-MS/MS Analysis:

- Column: C18 reverse-phase column
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Injection Volume: 5 µL
- Detection: Multiple Reaction Monitoring (MRM) mode
  - Ampicillin transition: Q1/Q3 m/z
  - **L-(+)-Ampicillin-d5** transition: Q1/Q3 m/z
- Quantification: Calculate the concentration of ampicillin by comparing the peak area ratio of the analyte to the internal standard against a standard curve.

## Visualization

The following diagram illustrates the logical workflow for using a deuterated internal standard in a typical bioanalytical quantitation assay.



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Caption: Workflow for Bioanalytical Quantification using an Internal Standard.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Application of L-(+)-Ampicillin-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556349#what-is-the-molecular-weight-of-l-ampicillin-d5]

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